An In-depth Technical Guide to the Physicochemical Properties of 2,4-Octadienal

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Compound of Interest

Compound Name:	*2,4-Octadienal*
CAS No.:	*38743-20-3*
Cat. No.:	*B7804222*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2,4-Octadienal, a reactive α,β-unsaturated aldehyde, is a molecule of significant interest in the flavor and fragrance industries and is also studied for its biological activities. This technical guide provides a comprehensive overview of the core physicochemical properties of **2,4-Octadienal**, primarily focusing on the (2E,4E)-isomer. The information presented herein is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific disciplines where a thorough understanding of this compound's characteristics is essential. This document summarizes key quantitative data in structured tables, outlines detailed experimental protocols for property determination, and includes visualizations of its chemical synthesis.

Introduction

2,4-Octadienal ($C_8H_{12}O$) is an organic compound characterized by an eight-carbon chain with two conjugated double bonds and a terminal aldehyde functional group.[1][2] It exists as several geometric isomers, with the (2E,4E)-isomer being the most common and well-

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characterized.[2] This isomer is a colorless to light yellow liquid known for its distinct fatty, green, and fruity aroma.[1][3][4] Its unique sensory properties have led to its widespread use in the food and fragrance industries.[5] Beyond its organoleptic characteristics, **2,4-Octadienal** is also a subject of scientific investigation due to its potential biological effects, including antimicrobial properties. A comprehensive understanding of its physicochemical properties is fundamental for its application, handling, and further research.

Physicochemical Properties

The physicochemical properties of **2,4-Octadienal** are crucial for its storage, handling, formulation, and an understanding of its chemical reactivity and biological interactions. These properties are summarized in the tables below.

General and Physical Properties

This table provides an overview of the general and physical characteristics of (2E,4E)-**2,4-Octadienal**.

Property	Value	Reference(s)
Molecular Formula	$C_8H_{12}O$	[1][5][6]
Molecular Weight	124.18 g/mol	[1][3][7]
Appearance	Colorless to light yellow liquid	[1][5]
Odor	Fatty, green, sour, fruity	[3][4][5]
Density	0.875 g/mL at 25 °C	[5][6][8]
Boiling Point	88 °C at 10 mmHg 67 °C at 0.40 mmHg 198.2 °C at 760 mmHg	[1][3][5][9]
Refractive Index	n20/D 1.526	[5][6][9]
Flash Point	79 °C (TCC) 83 °C	[1][9]
Vapor Pressure	0.1876 hPa at 20°C 0.2824 hPa at 25°C	[7]

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Solubility Data

The solubility of **2,4-Octadienal** in various solvents is a critical parameter for its application in different matrices.

Solvent	Solubility	Reference(s)
Water	Insoluble (0.2 g/L at 25 °C)	[3][7][10]
Ethanol	Soluble (2700.28 g/L at 25 °C)	[3][7]
Fats/Oils	Miscible	[3][7]
Acetone	Soluble (4385.41 g/L at 25 °C)	[7]
Methanol	Soluble (2953.35 g/L at 25 °C)	[7]
Isopropanol	Soluble (1739.55 g/L at 25 °C)	[7]
Toluene	Soluble (762.23 g/L at 25 °C)	[7]
n-Hexane	Soluble (416.95 g/L at 25 °C)	[7]
DMSO	Soluble (5216.26 g/L at 25 °C)	[7]

Experimental Protocols

This section outlines general methodologies for determining the key physicochemical properties of liquid aldehydes like **2,4-Octadienal**.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small liquid sample.[3]

- Sample Preparation: A small amount of **2,4-Octadienal** (approximately 0.5-1 mL) is placed into a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- Apparatus Setup: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-

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boiling point liquid (e.g., mineral oil) so that the heat is distributed evenly by convection.

- Heating and Observation: The Thiele tube is gently heated. As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube.
- Boiling Point Determination: The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[11][12]

Measurement of Density

The density of a volatile liquid like **2,4-Octadienal** can be determined using a pycnometer or by a simple mass/volume measurement.[13]

- Mass of Empty Container: A clean, dry container of a known volume (e.g., a 10 mL volumetric flask) is weighed accurately on an analytical balance.
- Filling the Container: The container is filled with **2,4-Octadienal** up to the calibration mark.
- Mass of Filled Container: The filled container is weighed again.
- Density Calculation: The mass of the **2,4-Octadienal** is determined by subtracting the mass of the empty container from the mass of the filled container. The density is then calculated by dividing the mass of the liquid by its known volume.

Determination of Solubility

A general procedure for determining the solubility of an organic compound in various solvents is as follows:[5]

- Sample and Solvent Preparation: A small, measured amount of **2,4-Octadienal** (e.g., 0.1 mL) is placed in a test tube.[5]
- Solvent Addition: A measured volume of the solvent (e.g., 3 mL of water) is added to the test tube.[5]
- Mixing and Observation: The test tube is agitated vigorously for a set period. The mixture is then allowed to stand and is observed for the presence of a single phase (soluble) or two

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distinct layers/cloudiness (insoluble).

- Qualitative and Quantitative Assessment: This can be done qualitatively by visual inspection or quantitatively by analyzing the concentration of the solute in the solvent phase using techniques like gas chromatography.

Spectroscopic Analysis

IR spectroscopy is used to identify the functional groups present in a molecule.

- Sample Preparation: For a neat liquid sample like **2,4-Octadienal**, a drop of the liquid is placed between two highly polished salt plates (e.g., NaCl or KBr).[4][14] The plates are then pressed together to form a thin film.
- Data Acquisition: The prepared sample is placed in the IR spectrometer, and the spectrum is recorded.
- Spectral Interpretation: The resulting spectrum is analyzed for characteristic absorption bands corresponding to the aldehyde C-H stretch, the C=O stretch of the carbonyl group, and the C=C stretches of the conjugated double bonds.

NMR spectroscopy provides detailed information about the structure and chemical environment of the atoms in a molecule.

- Sample Preparation: A small amount of **2,4-Octadienal** is dissolved in a deuterated solvent (e.g., $CDCl_3$) in an NMR tube.
- Data Acquisition: The NMR tube is placed in the NMR spectrometer, and the ^{1}H and ^{13}C NMR spectra are acquired.
- Spectral Interpretation: The chemical shifts, integration, and coupling patterns in the spectra are analyzed to confirm the structure of the molecule, including the stereochemistry of the double bonds.

MS is used to determine the molecular weight and fragmentation pattern of a molecule.

- Sample Introduction: **2,4-Octadienal** is typically introduced into the mass spectrometer via a gas chromatograph (GC-MS) for separation from any impurities.[15]

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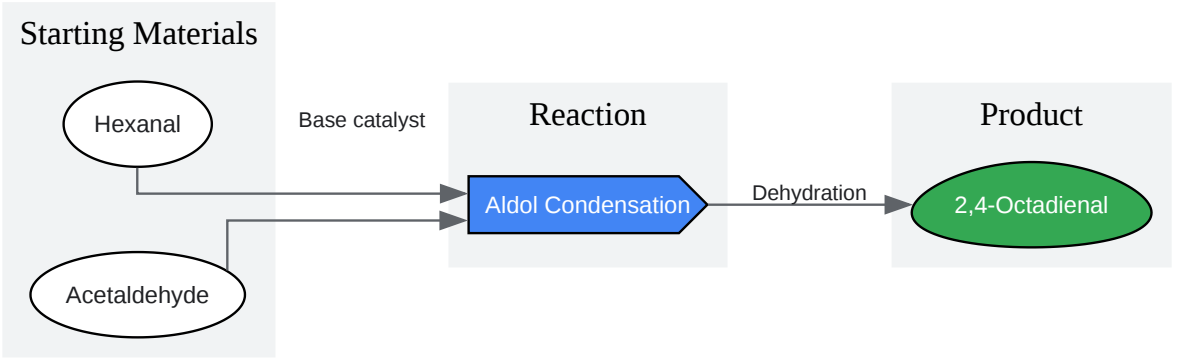
- Ionization: The sample is ionized, commonly using electron ionization (EI).
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio.
- Data Analysis: The mass spectrum is analyzed to identify the molecular ion peak, which corresponds to the molecular weight of the compound, and the fragmentation pattern, which provides structural information.

Visualizations

Synthesis of (2E,4E)-2,4-Octadienal

The following diagram illustrates a general synthetic pathway for (2E,4E)-**2,4-Octadienal**. The synthesis of unsaturated aldehydes can be achieved through various organic chemistry routes, often involving the elaboration of smaller carbon chains.[2]



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Caption: A simplified schematic of the synthesis of **2,4-Octadienal** via an aldol condensation reaction.

Experimental Workflow for Physicochemical Property Determination

This diagram outlines a logical workflow for the characterization of a liquid organic compound like **2,4-Octadienal**.

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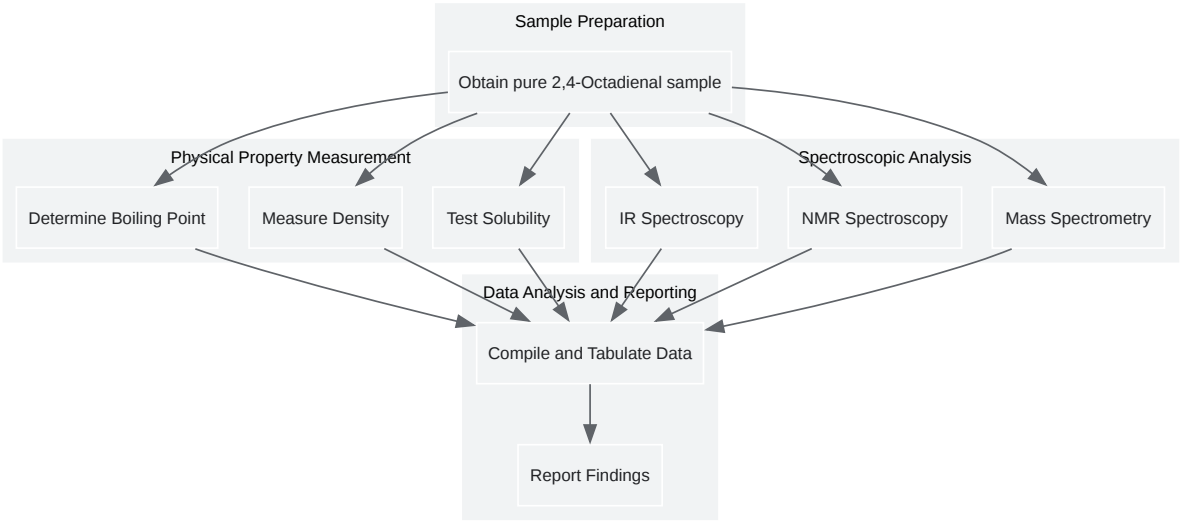

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Caption: A workflow diagram for the physicochemical characterization of **2,4-Octadienal**.

Conclusion

This technical guide has provided a detailed summary of the key physicochemical properties of **2,4-Octadienal**, along with generalized experimental protocols for their determination. The data presented, compiled from various scientific sources, offers a solid foundation for researchers and professionals working with this compound. The provided visualizations of a synthetic pathway and an experimental workflow aim to facilitate a better understanding of the chemical context and analytical processes related to **2,4-Octadienal**. A thorough grasp of these fundamental properties is indispensable for the safe and effective use of **2,4-Octadienal** in research, development, and commercial applications.

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